

Unraveling BC8: From Metastable Silicon to Market Indicators

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Compound of Interest

Compound Name: BC8-15

Cat. No.: B12040021

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An in-depth exploration for a molecule or compound designated as "BC8-15" within the realm of drug development and life sciences has yielded no specific entity matching this identifier. The scientific and financial landscapes, however, recognize "BC8" in distinct and unrelated contexts: as a high-pressure, metastable allotrope of silicon and as a stock market ticker symbol. This guide synthesizes the available information on these known entities.

BC8 Silicon: A Metastable Allotrope

BC8, or Si-III, is a body-centered cubic polymorph of silicon that can be formed under high pressure and remains metastable at ambient pressure.^[1] Its discovery and characterization are rooted in materials science and condensed matter physics, with research focusing on its unique structural and electronic properties.

Formation and Properties

BC8 silicon is typically formed by releasing pressure from the metallic β -tin phase of silicon to approximately 2 GPa.^[2] It can also be produced through mechanical microindentation.^[3] Unlike the common diamond cubic structure of silicon (dc-Si), the BC8 phase possesses a body-centered cubic lattice with eight atoms per primitive unit cell.^[1]

Initial studies and subsequent research have debated the electronic properties of BC8-Si. While some reports suggested it to be semimetallic, more recent findings based on large-volume, phase-pure synthesis have demonstrated that it is a direct band gap semiconductor

with a very small energy gap.[2] This property, along with a plasma wavelength near 11 μm , suggests potential applications in infrared plasmonics.[2]

The thermal conductivity of BC8-Si is significantly lower than that of dc-Si, a property that could be advantageous in thermoelectric applications.[2] The transformation pathways of BC8-Si under thermal annealing have also been a subject of study, with findings indicating it can transform to a hexagonal-diamond structure at elevated pressures.[4]

Experimental Methodologies

The study of BC8 silicon involves a range of advanced experimental techniques:

- Synthesis:
 - Diamond Anvil Cell (DAC): Used to subject silicon to high pressures to induce phase transformations.[4]
 - Multi-anvil Press: Enables the large-volume synthesis of phase-pure BC8-Si, crucial for bulk property measurements.[2]
 - Point Loading/Microindentation: A mechanical method to induce the formation of BC8 and another metastable phase, r8-Si.[3][4]
- Characterization:
 - X-ray Diffraction (XRD): Employed to identify the crystalline structure of the silicon polymorphs.
 - Transmission Electron Microscopy (TEM) and Nanodiffraction: Used to analyze the morphology and distribution of BC8 and r8 phases formed during microindentation.[3]
 - Optical Spectroscopy (Far- and Mid-infrared): To determine the electronic and optical properties, including the band gap.[2]
 - Temperature-Dependent Electrical Conductivity and Seebeck Measurements: To characterize its semiconductor properties.[2]

The workflow for studying the thermal evolution of BC8-Si formed in a Diamond Anvil Cell is depicted below.



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